

An In-depth Technical Guide to the Structural Characteristics of Acetylene

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Compound of Interest

Compound Name: Acetalin-2

Cat. No.: B15616293

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Disclaimer: Initial searches for "**Acetalin-2**" did not yield information on a recognized chemical compound. The structural characteristics and data presented in this guide are for Acetylene (C_2H_2), as it is the most relevant and scientifically recognized compound related to the initial query.

This technical guide provides a comprehensive overview of the structural characteristics of acetylene, intended for researchers, scientists, and drug development professionals. The guide details the molecule's physical and chemical properties, spectroscopic data, and key chemical reactions, supported by experimental methodologies and visual diagrams.

Molecular Structure and Properties

Acetylene, systematically named ethyne, is the simplest alkyne with the chemical formula C_2H_2 .^{[1][2][3]} It is an unsaturated hydrocarbon containing a triple bond between its two carbon atoms.^{[1][3]} This carbon-carbon triple bond is the defining feature of acetylene's structure and reactivity.

The molecule has a linear geometry with the two carbon and two hydrogen atoms arranged in a straight line, resulting in C-C-H bond angles of 180° .^{[1][4]} This linearity is a consequence of the sp hybridization of the carbon atoms.^[2] The carbon-carbon triple bond consists of one strong sigma (σ) bond and two weaker pi (π) bonds.^[2]

Physicochemical Properties

Acetylene is a colorless and odorless gas in its pure form; however, commercial grades often have a distinct garlic-like odor due to impurities like phosphine.[1][5] It is highly flammable and burns with a very hot flame, making it useful in applications like oxy-acetylene welding.[1][6] Due to its instability in pure form, it is typically handled as a solution dissolved in acetone under pressure.[2]

Table 1: Key Physicochemical Properties of Acetylene

Property	Value
Chemical Formula	C ₂ H ₂
Systematic Name	Ethyne
Molar Mass	26.038 g/mol [2]
Appearance	Colorless gas[2]
Melting Point	-80.8 °C (Triple point at 1.27 atm)[1]
Sublimation Point	-84.0 °C (at 1 atm)[1]
Density	1.1772 kg/m ³ (at 0 °C and 101.3 kPa)[2]
Solubility in Water	Slightly soluble[2]
Solubility in Organic Solvents	Soluble in acetone and benzene[2]
Acidity (pKa)	25[1]
C-C Bond Length	120.292(13) pm[7]
C-H Bond Length	106.138(35) pm[7]
Bond Angles (H-C≡C)	180°[1][4]

Spectroscopic Data

The structural characteristics of acetylene have been extensively studied using various spectroscopic techniques. Infrared (IR) spectroscopy is particularly useful for identifying the vibrational modes of the molecule.

Table 2: Principal Infrared Absorption Bands of Acetylene

Wavenumber (cm ⁻¹)	Vibrational Mode
~3374	Symmetric C-H stretch (ν_1)
~1974	C \equiv C stretch (ν_2)
~733	Bending (ν_3)

Source:[8][9][10]

Experimental Protocols

Laboratory Preparation of Acetylene

A common laboratory method for the preparation of acetylene involves the reaction of calcium carbide (CaC₂) with water.[3][11]

Methodology:

- Set up a gas generation apparatus, typically a flask with a dropping funnel and a delivery tube.
- Place a few small lumps of calcium carbide in the flask.
- Fill the dropping funnel with water.
- Slowly add water from the dropping funnel onto the calcium carbide.
- Acetylene gas is produced immediately according to the following reaction: $\text{CaC}_2(\text{s}) + 2\text{H}_2\text{O}(\text{l}) \rightarrow \text{C}_2\text{H}_2(\text{g}) + \text{Ca}(\text{OH})_2(\text{aq})$.
- The gas can be collected over water in an inverted test tube or gas jar, as it is only slightly soluble in water.[12][13]

Diagram 1: Reactants and Products in the Laboratory Synthesis of Acetylene.

Qualitative Analysis of Acetylene

Several chemical tests can be used to confirm the presence of acetylene and its unsaturated nature.

Methodology for Unsaturation Test (Baeyer's Test):

- Bubble the generated acetylene gas through a dilute solution of potassium permanganate (KMnO_4).
- A positive test for unsaturation is indicated by the disappearance of the purple color of the permanganate solution.[12][14]

Methodology for Acidity Test (Formation of Acetylides):

- Bubble acetylene gas through a solution of a heavy metal salt, such as ammoniacal silver nitrate or copper(I) chloride.[15]
- The formation of a precipitate (silver acetylide or copper acetylide) indicates the presence of the terminal alkyne, demonstrating the acidic nature of the hydrogen atoms attached to the triple-bonded carbons.[5]

Chemical Reactions and Signaling Pathways

Due to its high reactivity, acetylene serves as a versatile building block in organic synthesis.[16] Its reactions are primarily characterized by addition across the triple bond and the acidity of its terminal hydrogens.

Addition Reactions

The pi bonds of the carbon-carbon triple bond are susceptible to attack by electrophiles, leading to addition reactions. A key industrial example is the hydrogenation of acetylene to ethylene.

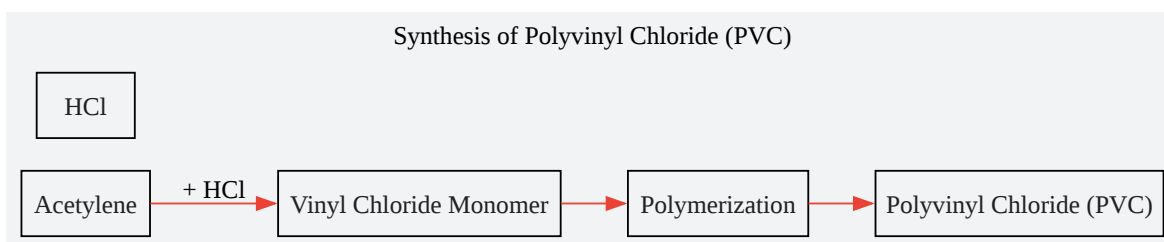


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Diagram 2: Stepwise Hydrogenation of Acetylene to Ethylene and Ethane.

Polymerization

Acetylene can be polymerized to produce a range of materials. For example, it can be trimerized to form benzene, a reaction often catalyzed by transition metals.^[1] It is also a precursor for polymers like polyvinyl chloride (PVC).^[6]



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Diagram 3: Simplified Pathway for the Synthesis of PVC from Acetylene.

Conclusion

Acetylene's unique linear structure, dominated by the carbon-carbon triple bond, dictates its distinct physical properties and high chemical reactivity. These characteristics make it a valuable compound in both industrial processes and laboratory synthesis. A thorough understanding of its structural features, as detailed in this guide, is essential for its safe handling and effective application in research and development.

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